

Dicyclanil Dose Determination for Flystrike Prevention in Lambs: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dicyclanil*

Cat. No.: *B1670485*

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Introduction

Dicyclanil is a potent insect growth regulator (IGR) belonging to the pyrimidine derivative class, widely utilized for the prophylactic control of flystrike in sheep, caused predominantly by the larvae of the Australian sheep blowfly, *Lucilia cuprina*.^{[1][2]} As a larvicide, **dicyclanil** disrupts the molting and pupation processes of fly larvae, preventing their development into the damaging second-stage maggots that cause cutaneous myiasis.^{[3][4]} The determination of an effective and long-lasting dose is critical to ensure animal welfare, optimize production, and manage the emergence of insecticide resistance.^[5] These application notes provide detailed protocols for the determination of **dicyclanil** dosage in lambs, encompassing both in vitro and in vivo methodologies.

Data Presentation

Table 1: Dicyclanil Dose Rates and Protection Periods in Lambs

Dicyclanil Concentration	Dose Rate	Protection Period	Reference
5% Pour-On	30 - 100 mg/kg bodyweight	Up to 22 weeks	[6][7]
12.5 g/L Spray-On	Dependent on body weight	Up to 11 weeks (Australia)	[1]
50 g/L Spray-On	Dependent on body weight	18 - 24 weeks	[8]
65 g/L Spray-On	39 - 130 mg/kg bodyweight	Up to 29 weeks	[4]

Table 2: In Vitro Susceptibility of *Lucilia cuprina* to Dicyclanil

Strain	LC50 (ppm)	Resistance Ratio (RR)	Reference
Susceptible (LS)	0.014	-	[9]
Resistant (GG)	0.222	15.86	[9]
Resistant (Walgett 2019)	0.36	26	[10]
Resistant (DRes4)	~0.17	~13	[1][2]
Resistant (DRes8)	~0.35	~25	[1][2]

Table 3: Pharmacokinetic Parameters of Dicyclanil in Sheep

Parameter	Value	Reference
Dermal Absorption	2% - 5% of the applied dose over 7 days	[1][6][11]
Peak Blood Levels	12 - 48 hours post-application	[6][11]
Major Residue in Muscle & Fat	Unchanged dicyclanil	[4][7]
Major Residue in Liver & Kidney	Descyclopropyl dicyclanil	[4][7]
Half-life in Liver	13 days	[4][6]
Half-life in Kidney	10 days	[4][6]

Experimental Protocols

Protocol 1: In Vitro Dose-Response Bioassay for *Lucilia cuprina* Larvae

Objective: To determine the lethal concentration (LC50 and LC95) of **dicyclanil** for first instar larvae of *L. cuprina* and to monitor for the development of resistance.

Materials:

- Technical grade **dicyclanil**
- Dimethyl sulfoxide (DMSO)
- Distilled water
- Larval rearing medium (e.g., meat meal)
- Petri dishes or multi-well plates
- First instar *L. cuprina* larvae (from a susceptible reference strain and field-collected strains)
- Incubator set at an appropriate temperature for larval development (e.g., 25°C)

- Micro-pipettors and sterile tips
- Probit analysis software

Procedure:

- Preparation of **Dicyclanil** Stock Solution: Dissolve technical grade **dicyclanil** in 10% DMSO to create a high-concentration stock solution.^[9]
- Serial Dilutions: Perform serial dilutions of the stock solution with distilled water to achieve a range of desired concentrations for the bioassay.^[9]
- Preparation of Treated Medium: Thoroughly mix the **dicyclanil** solutions with the larval rearing medium to achieve the final target concentrations. Prepare a control medium with no **dicyclanil**.
- Larval Seeding: Place a standardized amount of the treated and control medium into each replicate petri dish or well. Add a known number of first instar larvae (e.g., 50) to each replicate.^[9]
- Incubation: Incubate the plates at a constant temperature and humidity suitable for larval development for a specified period (e.g., 48-72 hours).
- Assessment of Mortality/Inhibition: After the incubation period, count the number of dead larvae and the number of larvae that have failed to molt to the second instar.
- Data Analysis: Correct the mortality data for control mortality using Abbott's formula. Perform probit analysis on the dose-response data to calculate the LC50 and LC95 values with their 95% confidence intervals.^[2]

Protocol 2: Field Efficacy and Dose Determination Trial in Lambs

Objective: To evaluate the in vivo efficacy and determine the optimal dose of a **dicyclanil** formulation for the prevention of flystrike in lambs under field conditions.

Materials:

- **Dicyclanil** formulation to be tested
- A flock of lambs of a susceptible breed and age, with uniform wool length
- Manual or automatic dosing gun with a spray nozzle[12]
- Animal identification tags
- Data recording sheets

Procedure:

- **Animal Selection and Randomization:** Select a sufficient number of healthy lambs and randomly allocate them to different treatment groups, including a negative control (untreated) group.[6]
- **Treatment Application:** Apply the **dicyclanil** formulation to the treated groups at various dose rates. The application should be performed as a pour-on or spray-on along the backline and around the breech, ensuring adequate fleece coverage.[12][13]
- **Flystrike Monitoring:** Regularly inspect all animals in the trial for signs of flystrike. The frequency of monitoring should be increased during peak fly season.
- **Efficacy Assessment:** Record the incidence and severity of flystrike in each group. Calculate the cumulative strike rate for each treatment group and the percentage reduction in flystrike compared to the control group.[6]
- **Duration of Protection:** Continue monitoring until the incidence of flystrike in a treated group reaches a predetermined threshold, indicating a breakdown in protection.
- **Data Analysis:** Analyze the flystrike data to determine the dose that provides a commercially acceptable period of protection.

Protocol 3: Dicyclanil Residue Analysis in Sheep Tissues and Wool

Objective: To quantify the concentration of **dicyclanil** and its metabolites in sheep tissues (muscle, fat, liver, kidney) and wool over time following treatment.

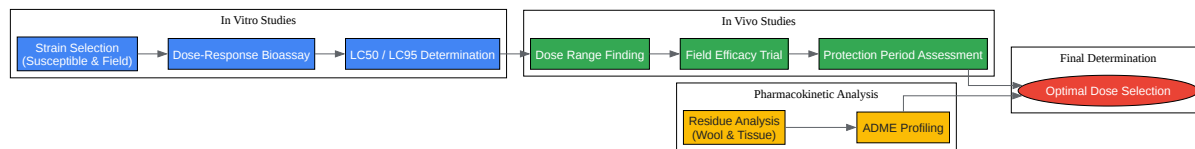
Materials:

- High-performance liquid chromatography with tandem mass spectrometry (LC-MS/MS) system
- Solid-phase extraction (SPE) cartridges
- Acetonitrile, water, and other necessary solvents
- Sodium chloride and magnesium sulfate
- Centrifuge and filters
- Analytical standards of **dicyclanil** and its metabolites

Procedure:

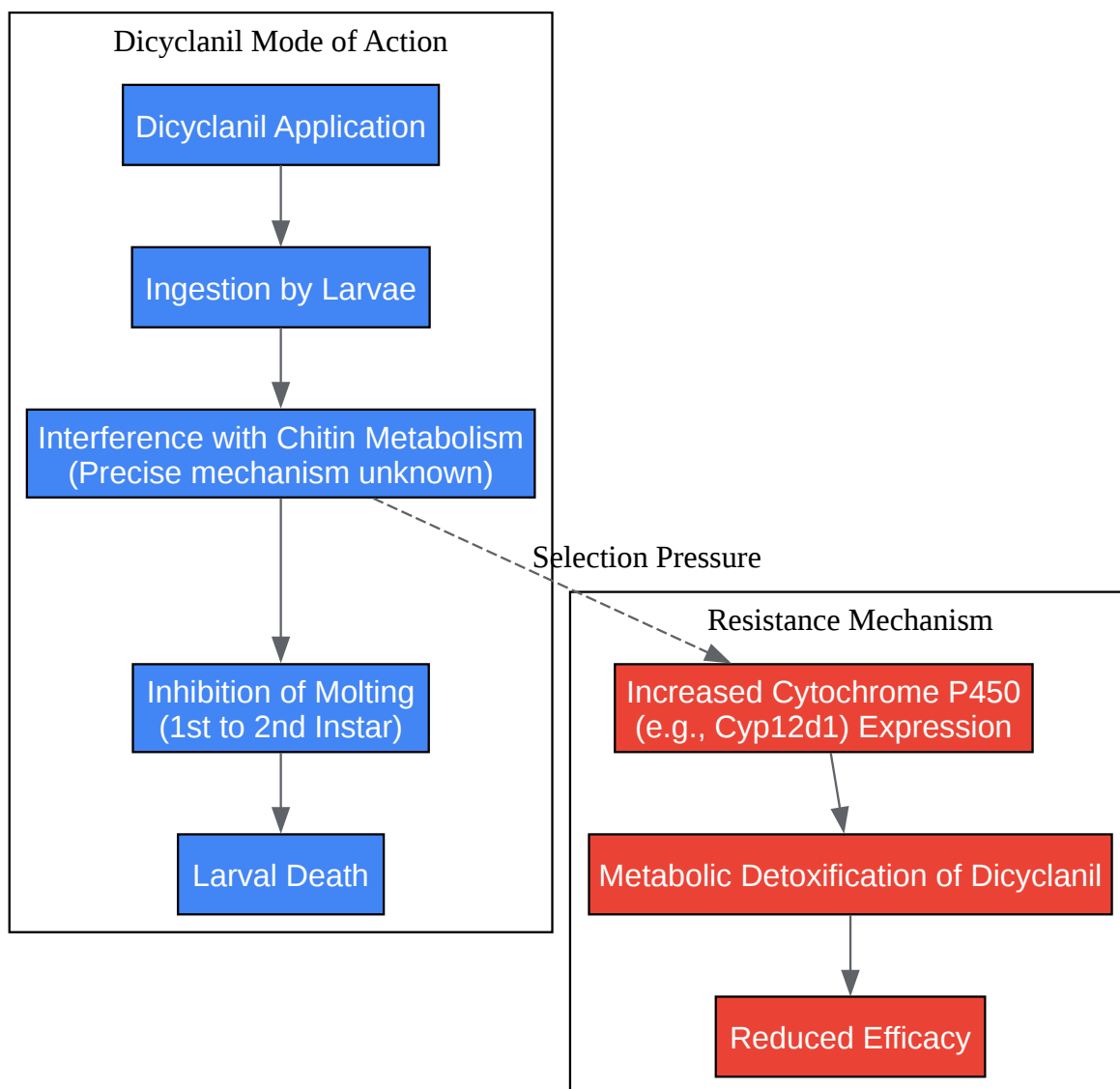
- Sample Collection: Collect tissue and wool samples from treated sheep at predetermined time points post-application.
- Extraction: Homogenize the tissue samples and extract **dicyclanil** and its metabolites using a mixture of water and acetonitrile in the presence of salts.[\[14\]](#) For wool samples, a different extraction procedure may be required.
- Sample Cleanup: Centrifuge the extract and pass the supernatant through an SPE column to remove interfering substances.
- LC-MS/MS Analysis: Analyze the cleaned-up extract using an LC-MS/MS method optimized for the detection and quantification of **dicyclanil** and its metabolites.[\[14\]](#)[\[15\]](#)
- Data Analysis: Construct a calibration curve using analytical standards to quantify the concentration of **dicyclanil** and its metabolites in the samples.

Visualizations



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Caption: Experimental workflow for **dicyclanil** dose determination.



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Caption: **Dicyclanil's** mode of action and resistance mechanism.

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